

Validated analytical methods for the quantification of 3-(Chloromethyl)-5-isobutylisoxazole

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-isobutylisoxazole
CAS No.: 1142210-99-8
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An Application Scientist's Comparative Guide to Validated Analytical Methods for the Quantification of **3-(Chloromethyl)-5-isobutylisoxazole**

For researchers, scientists, and drug development professionals, the accurate quantification of synthetic intermediates is a cornerstone of robust process control and final product quality. This guide provides a comprehensive comparison of validated analytical methodologies for the quantitative analysis of **3-(chloromethyl)-5-isobutylisoxazole**. This compound serves as a critical building block in the synthesis of various active pharmaceutical ingredients (APIs). Given its structure, particularly the presence of a chloromethyl group—a potential structural alert for genotoxicity—its precise quantification at trace levels is paramount for ensuring drug safety and regulatory compliance.^{[1][2]}

This document is structured to provide not only the "how" but, more critically, the "why" behind the selection of analytical techniques and validation strategies. We will explore two primary analytical approaches, High-Performance Liquid Chromatography (HPLC) with UV detection

and Gas Chromatography-Mass Spectrometry (GC-MS), framing the discussion within the rigorous validation standards set by the International Council for Harmonisation (ICH).[3][4]

The Imperative of Method Validation: A Regulatory Overview

Analytical method validation is the documented process of proving that an analytical procedure is suitable for its intended purpose.[5] It is a non-negotiable aspect of pharmaceutical development, ensuring that the data generated are reliable, reproducible, and accurate. The recently updated ICH Q2(R2) guideline on the validation of analytical procedures, along with ICH Q14 on analytical procedure development, provides a harmonized framework for these activities.[3][6][7] These guidelines outline the essential performance characteristics that must be evaluated, including accuracy, precision, specificity, linearity, range, and limits of detection and quantitation.[6] Adherence to these standards is critical for global regulatory acceptance.[3]

Recommended Analytical Methods: A Head-to-Head Comparison

The selection of an analytical method is fundamentally driven by the physicochemical properties of the analyte and the specific requirements of the analysis (e.g., routine quality control vs. trace-level impurity monitoring). For **3-(chloromethyl)-5-isobutylisoxazole**, its aromatic isoxazole core provides a chromophore suitable for UV detection, while its potential volatility and thermal stability make it amenable to GC analysis.

Primary Method: Reversed-Phase High-Performance Liquid Chromatography with UV Detection (RP-HPLC-UV)

RP-HPLC is the workhorse of the pharmaceutical industry for its versatility, robustness, and applicability to a wide range of compounds.[8] It is an ideal choice for the routine quantification of **3-(chloromethyl)-5-isobutylisoxazole** in process samples and as a non-volatile impurity in drug substances.

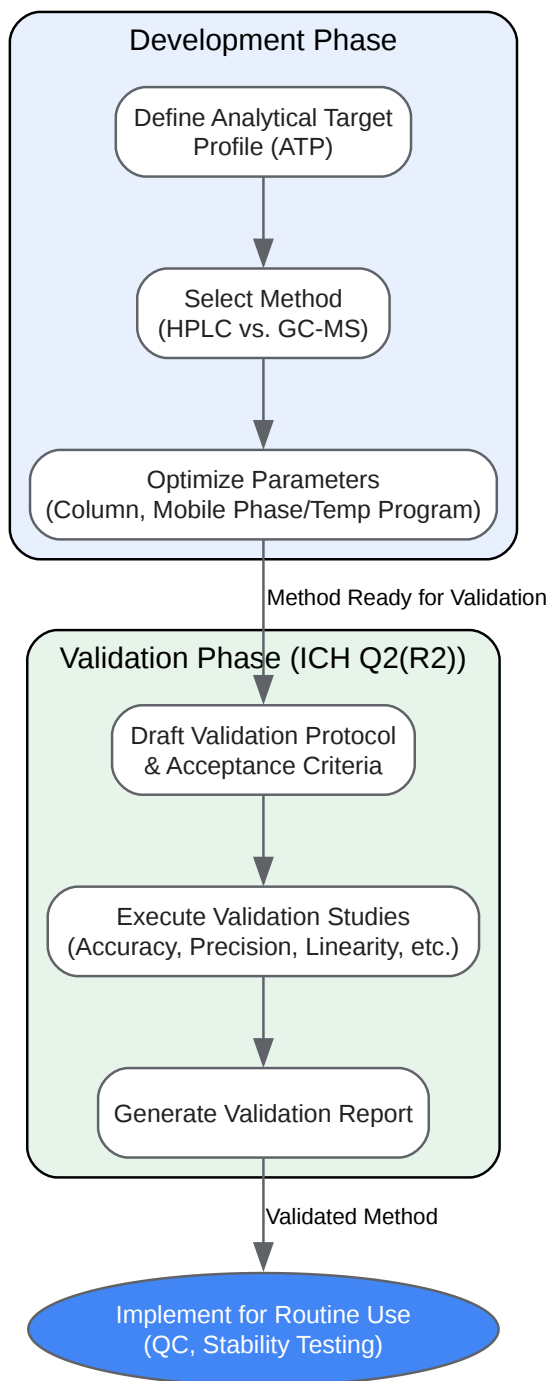
Alternative Method: Gas Chromatography-Mass Spectrometry (GC-MS)

When higher sensitivity and absolute specificity are required, particularly for quantifying the analyte at trace levels as a potential genotoxic impurity (PGI), GC-MS is the superior technique.^{[2][9]} The mass spectrometer acts as a highly specific detector, capable of identifying and quantifying the analyte even in complex matrices, mitigating the risk of co-eluting impurities interfering with the result.^[10]

Visualization of the Analytical Workflow

The following diagram illustrates the logical flow from method selection through development and final validation, a critical pathway for ensuring a robust and reliable analytical procedure.

Figure 1: General Workflow for Analytical Method Development & Validation



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Caption: General Workflow for Analytical Method Development & Validation.

Comparative Method Performance

The table below summarizes the expected performance characteristics for the validated analysis of **3-(chloromethyl)-5-isobutylisoxazole** using the two proposed methods. These values represent typical benchmarks achievable under properly optimized conditions.

Validation Parameter	RP-HPLC-UV	GC-MS	Rationale & Causality
Specificity	Good to Excellent (Peak Purity via DAD)	Excellent (Mass Fragmentation Pattern)	GC-MS offers superior specificity due to the unique mass spectrum of the analyte, virtually eliminating interference from co-eluting compounds.[2]
Linearity (r ²)	≥ 0.999	≥ 0.995	Both methods exhibit excellent linearity. HPLC-UV response is typically more linear over a wider dynamic range.
Accuracy (% Recovery)	98.0 - 102.0%	95.0 - 105.0%	Acceptable recovery is achievable with both. GC methods can sometimes show slightly wider acceptance criteria due to sample introduction variability. [7]
Precision (%RSD)	≤ 2.0% (Repeatability)	≤ 5.0% (Repeatability)	HPLC systems generally offer better injection precision, leading to lower relative standard deviations (RSD).[6]
Limit of Quantitation (LOQ)	~0.5 - 1.0 µg/mL	~1 - 10 ng/mL	GC-MS is significantly more sensitive, making it the required choice for trace-level

PGI analysis, which often requires limits in the ppm or ppb range relative to the API.[\[9\]](#)
[\[10\]](#)

Robustness

High

Moderate to High

HPLC methods are often considered more robust to minor changes in parameters like mobile phase composition. GC methods can be sensitive to inlet conditions and column aging.[\[11\]](#)

Primary Application

Routine QC, Process Monitoring, Purity Assay

Trace-level Impurity Analysis, PGI Quantification, Structure Confirmation

The choice is dictated by the required sensitivity and selectivity of the application.

Detailed Experimental Protocols

The following sections provide detailed, step-by-step methodologies for each technique. These serve as a robust starting point for method development and subsequent validation.

Protocol 1: RP-HPLC-UV Method

This method is designed for reliable quantification in bulk material and process control samples.

1. Instrumentation and Chromatographic Conditions:

- System: HPLC or UPLC system with a Diode Array Detector (DAD) or multi-wavelength UV detector.[\[12\]](#)

- Column: C18, 4.6 x 150 mm, 3.5 μ m particle size (e.g., Zorbax, Kinetex). A C18 phase is chosen for its broad applicability in separating moderately polar compounds based on hydrophobicity.[13]
- Mobile Phase: A gradient of Acetonitrile and Water (0.1% Formic Acid). Formic acid is used to control the pH and ensure good peak shape.
 - Gradient Example: 50% Acetonitrile to 95% Acetonitrile over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C. Maintaining a constant temperature ensures reproducible retention times.
- Detection Wavelength: 230 nm. This wavelength should be selected based on the UV absorbance maximum of the isoxazole ring.
- Injection Volume: 5 μ L.

2. Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh ~25 mg of **3-(chloromethyl)-5-isobutylisoxazole** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water (diluent).
- Working Standard Solutions: Prepare a series of at least five calibration standards by serial dilution of the stock solution to cover the expected concentration range (e.g., 1 μ g/mL to 100 μ g/mL).[11]
- Sample Solution: Accurately weigh an amount of the test sample expected to contain ~2.5 mg of the analyte into a 25 mL volumetric flask. Add diluent, sonicate to dissolve, and dilute to volume. Filter through a 0.45 μ m syringe filter before injection.

3. Validation Strategy:

- Specificity: Analyze a blank (diluent), a placebo (matrix without analyte), the standard, and the sample. Use DAD peak purity analysis to confirm the analyte peak is free from co-eluting

impurities.

- Linearity: Inject the five calibration standards in triplicate. Plot the peak area versus concentration and perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999 .[\[11\]](#)
- Accuracy: Perform recovery studies by spiking a placebo matrix at three concentration levels (e.g., 80%, 100%, 120% of the target concentration) in triplicate. The mean recovery should be within 98.0-102.0%.[\[7\]](#)
- Precision:
 - Repeatability: Analyze six replicate preparations of a single sample. The %RSD should be $\leq 2.0\%$.
 - Intermediate Precision: Repeat the analysis on a different day with a different analyst or instrument. The %RSD between the two data sets should meet predefined criteria.
- LOQ/LOD: Determine by injecting progressively more dilute solutions. The LOQ is the lowest concentration that can be quantified with acceptable accuracy and precision, typically with a signal-to-noise ratio of ≥ 10 .[\[11\]](#)

Protocol 2: GC-MS Method

This method is optimized for high sensitivity and is suitable for determining **3-(chloromethyl)-5-isobutylisoxazole** as a trace-level genotoxic impurity.

1. Instrumentation and Chromatographic Conditions:

- System: Gas chromatograph with a split/splitless injector coupled to a Mass Spectrometer (e.g., a single quadrupole or triple quadrupole for higher sensitivity).[\[2\]](#)
- Column: A low-to-mid polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness). This phase provides good separation for a wide range of semi-volatile compounds.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial: 80°C, hold for 1 minute.
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 minutes. This program is designed to elute the analyte efficiently while separating it from other potential volatile impurities.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity. Monitor a quantifier ion (e.g., the molecular ion or a major fragment) and at least two qualifier ions for identity confirmation.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.

2. Standard and Sample Preparation:

- Standard Stock Solution (100 µg/mL): Accurately weigh ~10 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with Acetone.
- Working Standard Solutions: Prepare calibration standards by serial dilution to cover the trace-level range (e.g., 1 ng/mL to 100 ng/mL).
- Sample Solution: Accurately weigh a large amount of the drug substance (e.g., 250 mg) into a 5 mL volumetric flask. Dissolve and dilute with Acetone. This creates a high concentration of the API to achieve a low detection limit for the impurity.

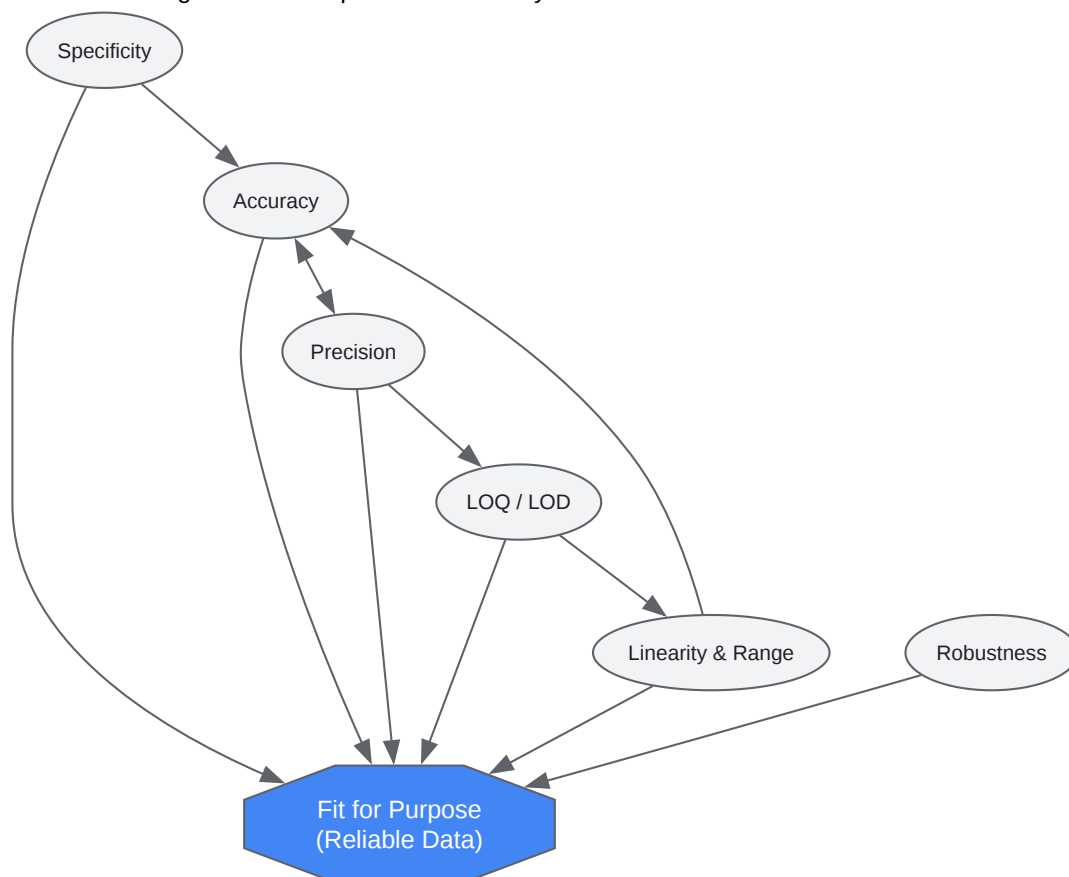
3. Validation Strategy:

- The validation follows the same principles as the HPLC method but with acceptance criteria appropriate for a trace-level analysis.[\[14\]](#)
- Specificity: Demonstrate that the API and other impurities do not produce interfering peaks at the retention time and m/z values of the analyte.
- Accuracy & Precision: Spike the drug substance with known amounts of the analyte at the LOQ and target concentration levels.
- LOQ: The LOQ must be at or below the control threshold, which is often derived from the Threshold of Toxicological Concern (TTC) of 1.5 μ g/day [\[1\]](#)[\[10\]](#) For a 1g daily dose of an API, this would require an LOQ of 1.5 ppm.

Interdependence of Validation Parameters

The validation parameters are not isolated; they are interconnected and collectively ensure the reliability of the analytical method. For instance, a method cannot be considered accurate if it is not also precise and specific.

Figure 2: Interdependence of Analytical Method Validation Parameters



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Caption: Interdependence of Analytical Method Validation Parameters.

Conclusion and Recommendations

The choice between RP-HPLC-UV and GC-MS for the quantification of **3-(chloromethyl)-5-isobutylisoxazole** is dictated by the analytical objective.

- RP-HPLC-UV is a robust, reliable, and cost-effective method perfectly suited for routine quality control of bulk materials and in-process samples where analyte concentrations are relatively high. Its simplicity and high precision make it ideal for high-throughput environments.
- GC-MS is the indispensable method for trace-level analysis, particularly when assessing the compound as a potential genotoxic impurity.^[9] Its superior sensitivity and unparalleled specificity are essential for accurately measuring concentrations at the parts-per-million (ppm) level required to ensure patient safety and meet stringent regulatory limits.^[1]^[10]

Both methods, when properly developed and validated according to ICH guidelines, can provide accurate and reliable data to support the entire lifecycle of drug development and manufacturing.

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